

Application Note: High-Purity Recrystallization of Methyl N'-methyl-N-nitrocarbamide

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Compound of Interest

Compound Name: *methyl N'-methyl-N-nitrocarbamide*

Cat. No.: *B15201632*

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Executive Summary

Methyl N'-methyl-N-nitrocarbamide (systematically known as N,O-Dimethyl-N'-nitroisourea; CAS: 255708-80-6) is a critical intermediate in the synthesis of third-generation neonicotinoid insecticides, specifically Dinotefuran.[1] Achieving high purity (>99.0%) is essential to prevent side reactions in subsequent guanidinylation steps and to ensure the stability of the final API.

This guide details a recrystallization protocol designed to remove common process impurities such as O-methyl-N-nitroisourea, methylamine salts, and thermal degradation byproducts. The method utilizes a Methanol/Water solvent system, balancing high recovery yields with superior impurity rejection.

Key Chemical Properties

Property	Specification
Chemical Name	N,O-Dimethyl-N'-nitroisourea
Synonyms	Methyl N'-methyl-N-nitrocarbamidate; N-methyl-N'-nitro-O-methylisourea
CAS Number	255708-80-6
Molecular Formula	C H N O
Molecular Weight	133.11 g/mol
Target Melting Point	150–152 °C (High Purity Form)
Solubility	Soluble in Methanol, Ethanol, DMF; Sparingly soluble in Water, Hexane.

Safety & Handling (Critical)

WARNING: Energetic Nitro Compound.

- **Thermal Instability:** Nitroisoureas possess high energy density. While stable at room temperature, they can decompose violently if heated beyond their melting point or subjected to adiabatic thermal runaway. Never heat the dry solid above 60°C.
- **Toxicity:** Irritating to eyes, skin, and respiratory system. Potential mutagenicity (characteristic of N-nitroso/N-nitro compounds).
- **PPE:** Full chemical resistant suit, nitrile gloves (double-gloved), safety goggles, and face shield. Work within a fume hood behind a blast shield.

Solvent Selection Strategy

The purification relies on the significant solubility differential of the target compound in Methanol (good solvent) versus Water (anti-solvent).

- Methanol (MeOH): Dissolves the carbamimidate readily at elevated temperatures (50–60°C).
- Water: Acts as a powerful anti-solvent. It also effectively retains ionic impurities (e.g., methylamine hydrochloride) in the mother liquor.
- Alternative: Ethanol can be substituted for Methanol if toxicity concerns dictate, though solubility is slightly lower.

Detailed Recrystallization Protocol

Equipment Required[2][3][4][5][6]

- Jacketed glass reactor or round-bottom flask with reflux condenser.
- Mechanical stirrer (overhead) or magnetic stir bar.
- Temperature probe (internal).
- Vacuum filtration setup (Buchner funnel).
- Vacuum drying oven.

Step-by-Step Procedure

Phase 1: Dissolution[2]

- Charge: Place 100 g of crude **Methyl N'-methyl-N-nitrocarbamimidate** into the reactor.
- Solvent Addition: Add 400–500 mL of Methanol (Ratio ~1:4 to 1:5 w/v).
- Heating: Slowly heat the mixture to 55–60°C with stirring. Do not exceed the boiling point of methanol (64.7°C) significantly to avoid thermal stress on the nitro group.
- Check: Ensure complete dissolution. The solution should be clear or slightly yellow.
 - Note: If insoluble particles remain (likely inorganic salts), filter the hot solution through a pre-heated sintered glass funnel or Celite pad.

Phase 2: Decolorization (Optional)

- If the crude material is dark yellow/brown, add 1–2 g (1-2 wt%) of Activated Carbon.
- Stir at 55°C for 15–20 minutes.
- Hot Filtration: Filter immediately while hot to remove the carbon. Return the filtrate to a clean reactor.

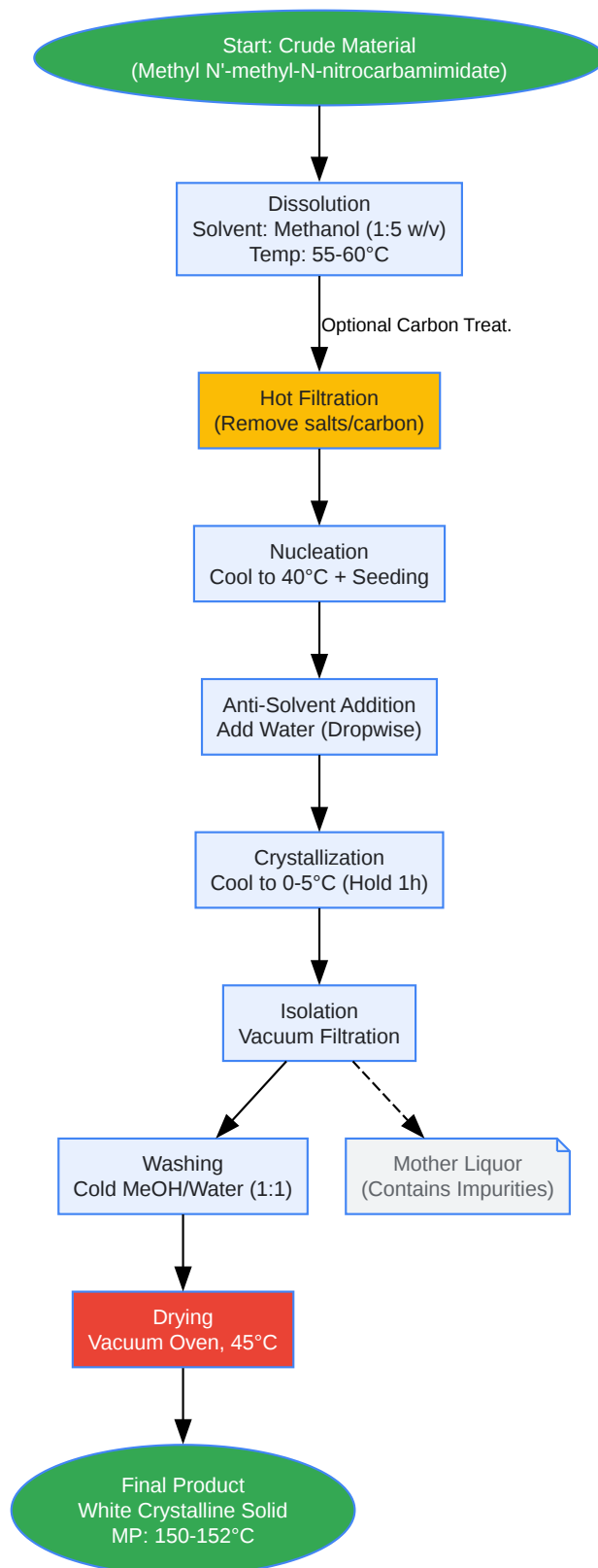
Phase 3: Crystallization

- Initial Cooling: Cool the methanolic solution slowly to 40°C.
- Seeding (Recommended): Add a small amount (0.1 g) of pure seed crystals to induce controlled nucleation. This prevents "oiling out."
- Anti-Solvent Addition: Slowly add Water (approx. 100–150 mL) dropwise over 30 minutes.
 - Observation: The solution will turn turbid as the cloud point is reached.
- Final Cooling: Cool the slurry to 0–5°C over a period of 1–2 hours.
- Aging: Hold at 0–5°C for 1 hour to maximize yield and crystal growth.

Phase 4: Isolation and Drying

- Filtration: Filter the cold slurry using vacuum filtration.
- Washing: Wash the filter cake with 50 mL of cold Methanol/Water (1:1 mixture). This displaces the mother liquor without dissolving significant product.
- Drying: Transfer the wet cake to a vacuum oven.
 - Temperature: Set to 40–45°C. Strict Limit: Do not exceed 50°C.
 - Pressure: < 100 mbar.
 - Duration: Dry until constant weight is achieved (typically 4–6 hours).

Process Visualization (Workflow)



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Caption: Optimized workflow for the purification of N,O-Dimethyl-N'-nitroisourea via Methanol/Water recrystallization.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Oiling Out	Solution cooled too fast or too much water added initially.	Re-heat to dissolve oil. Add seed crystals at 40°C. Add water more slowly.
Low Yield	Too much solvent (Methanol) or insufficient cooling.	Concentrate the filtrate (mother liquor) or increase the ratio of Water (Anti-solvent).
Low Melting Point (<148°C)	Residual solvent or impurities (O-methylisourea).	Dry for longer duration under higher vacuum. Perform a second recrystallization.
Color Retention	Thermal degradation or raw material impurities.	Ensure temperature never exceeds 60°C. Use activated carbon in Phase 2.

References

- ChemBK. (2024). N,O-dimethyl-N'-nitroisourea Properties and Melting Point. Retrieved from [\[Link\]](#)
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Sources

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- [2. CN102040546A - Preparation method of 4-cyclopropyl-1-naphthaline isothiocyanate and intermediate 4-cyclopropyl-1-naphthaldehyde oxime/halide - Google Patents \[patents.google.com\]](#)
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